

The Role of ELOVL6 in Fatty Acid Chain Elongation: A Technical Guide

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Compound of Interest

Compound Name: *Elov6-IN-4*

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Introduction

Elongation of Very Long Chain Fatty Acids 6 (ELOVL6) is a crucial microsomal enzyme that plays a pivotal role in endogenous fatty acid metabolism. As a key component of the fatty acid elongation system, ELOVL6 catalyzes the initial and rate-limiting condensation step in the elongation of saturated and monounsaturated fatty acids. Specifically, it is responsible for the conversion of C12-C16 fatty acids to C18 species.^{[1][2][3]} This function places ELOVL6 at a critical juncture in lipid biosynthesis, influencing the cellular balance of fatty acid chain lengths, which has profound implications for cellular function and organismal metabolism.

The expression of ELOVL6 is tightly regulated by key metabolic transcription factors, including Sterol Regulatory Element-Binding Protein-1c (SREBP-1c) and Carbohydrate Response Element-Binding Protein (ChREBP), highlighting its sensitivity to nutritional and hormonal cues.^{[2][4]} Dysregulation of ELOVL6 activity has been implicated in a range of metabolic disorders, including insulin resistance, non-alcoholic fatty liver disease (NAFLD), and certain cancers. Consequently, ELOVL6 has emerged as a promising therapeutic target for the development of novel treatments for these conditions. This technical guide provides an in-depth overview of the core functions of ELOVL6, detailed experimental protocols for its study, and a summary of key quantitative data to support further research and drug development efforts.

Biochemical Function and Regulation

ELOVL6 is an endoplasmic reticulum-bound enzyme that catalyzes the addition of two-carbon units to the carboxyl end of a growing fatty acyl-CoA chain. This process involves a four-step cycle of condensation, reduction, dehydration, and a second reduction, with ELOVL6 performing the initial condensation reaction.

Substrate Specificity and Products

ELOVL6 exhibits a preference for saturated and monounsaturated fatty acyl-CoAs with chain lengths of 12, 14, and 16 carbons. Its primary substrates and the resulting elongated products are detailed in the table below.

Substrate (Acyl-CoA)	Product (Acyl-CoA)
Palmitoyl-CoA (C16:0)	Stearoyl-CoA (C18:0)
Palmitoleoyl-CoA (C16:1n-7)	Vaccenoyl-CoA (C18:1n-7)
Myristoyl-CoA (C14:0)	Palmitoyl-CoA (C16:0)
Lauroyl-CoA (C12:0)	Myristoyl-CoA (C14:0)

Table 1: Substrate Specificity and Products of ELOVL6.

Enzyme Kinetics

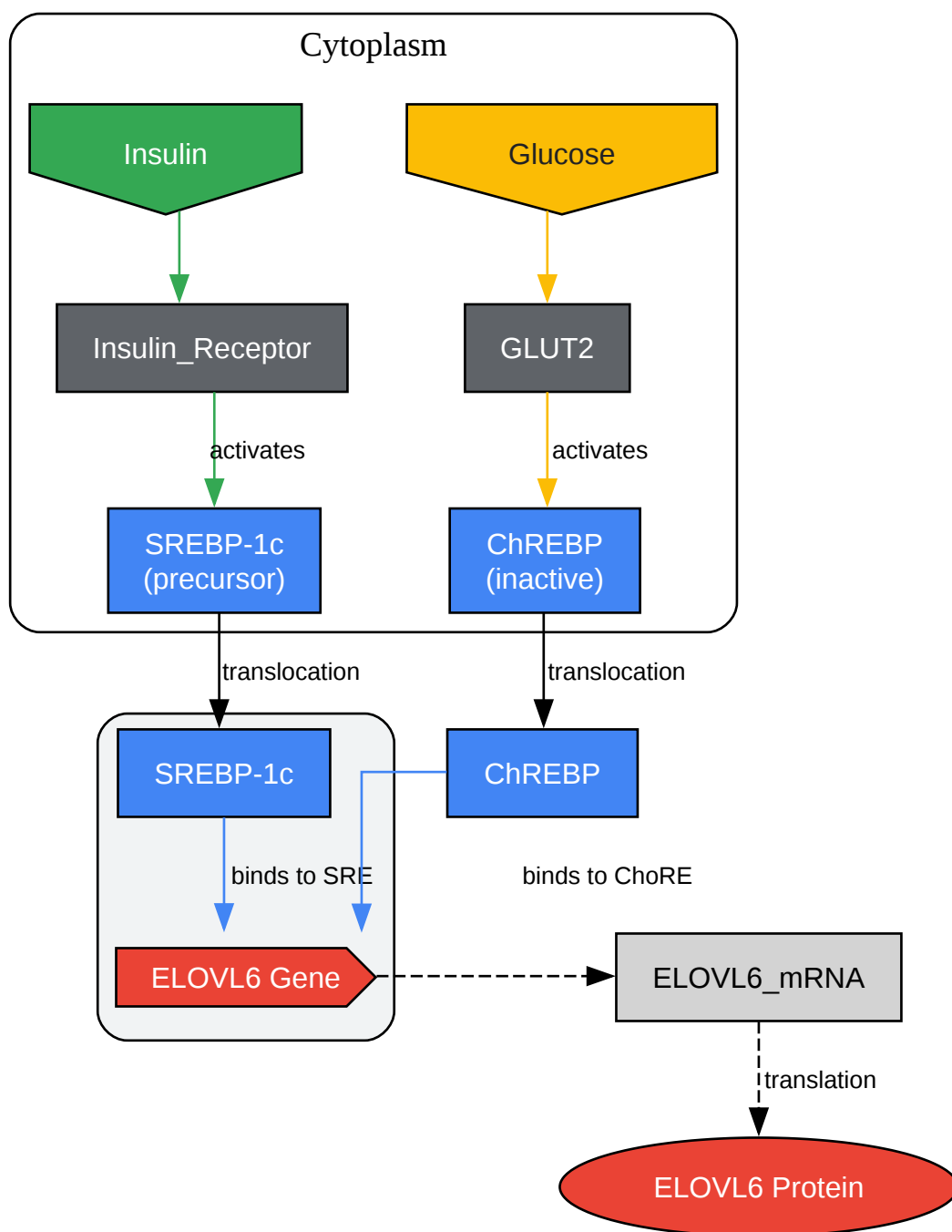
The catalytic efficiency of ELOVL6 has been characterized, providing insight into its enzymatic activity. The Michaelis constant (K_m) reflects the substrate concentration at which the reaction rate is half of the maximum velocity (V_{max}), indicating the affinity of the enzyme for its substrate.

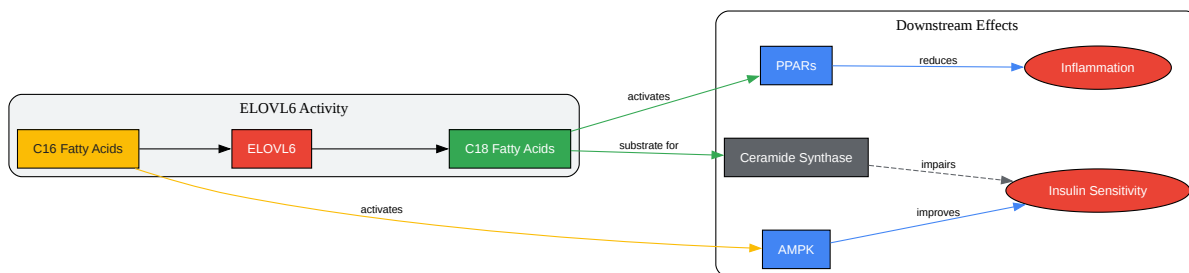
Substrate	K_m (μM)	V_{max} (pmol/min/ μg protein)
Palmitoyl-CoA (C16:0-CoA)	1.22	0.79
Malonyl-CoA	6.46	1.03

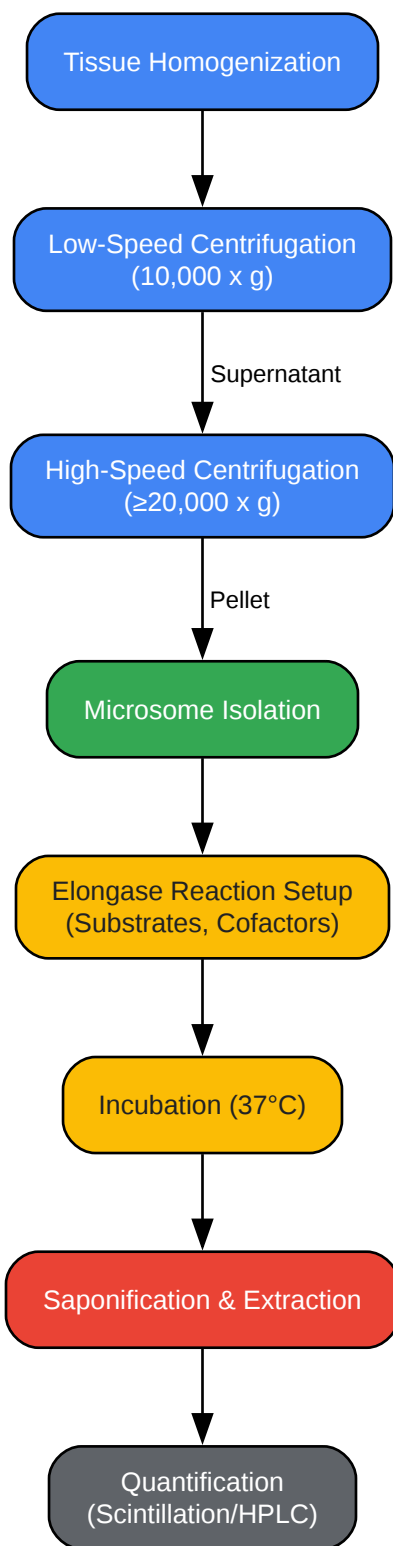
Table 2: Kinetic Parameters of ELOVL6.

Transcriptional Regulation

The expression of the ELOVL6 gene is predominantly regulated by the transcription factors SREBP-1c and ChREBP, which respond to insulin and glucose levels, respectively. This dual regulation ensures that ELOVL6 activity is tightly coupled to the lipogenic state of the cell.







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